

Personal protective equipment for handling MMT3-72

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MMT3-72

Cat. No.: B12368558

[Get Quote](#)

Essential Safety and Handling Guide for MMT3-72

Disclaimer: This document provides essential safety and logistical information for handling **MMT3-72**. As no specific Safety Data Sheet (SDS) for **MMT3-72** was found, the following guidance is based on best practices for handling potent, powdered research compounds. This information should be supplemented by a compound-specific risk assessment before any handling occurs. **MMT3-72** is a gastrointestinal locally-activating Janus kinase (JAK) inhibitor and is intended for laboratory research use only, not for human use.^[1]

Immediate Safety and Personal Protective Equipment (PPE)

The primary defense against exposure to potent powdered compounds like **MMT3-72** is the consistent and correct use of appropriate Personal Protective Equipment (PPE).^[1] A thorough hazard assessment should precede any handling to ensure the selection of adequate protective gear.^[1]

Recommended Personal Protective Equipment (PPE) for Handling **MMT3-72**

PPE Category	Item	Specifications and Recommendations
Respiratory Protection	N95 or FFP2 Respirator	Recommended for all handling of the solid compound to prevent inhalation of airborne particles. A fit-tested respirator is essential. [2]
Powered Air-Purifying Respirator (PAPR)	Consider for procedures with a high risk of aerosol generation or for handling larger quantities.	
Hand Protection	Double Nitrile Gloves	Wear two pairs of powder-free nitrile gloves that meet ASTM D6978 standards for chemotherapy drug handling. [2] The outer glove should be changed immediately upon contamination. [3]
Body Protection	Disposable Lab Coat or Coveralls	A dedicated, disposable lab coat, preferably with tight-fitting cuffs, should be worn over personal clothing. [2] [3] For procedures with a higher risk of contamination, disposable coveralls made of a low-permeability fabric like polyethylene-coated polypropylene are recommended. [4] [5]
Eye Protection	Chemical Splash Goggles	Use chemical splash goggles that provide a complete seal around the eyes to protect against dust and splashes. [3]

Face Shield

A face shield should be worn over goggles during procedures with a high risk of splashing, such as preparing solutions.[2][3]

Operational Plan: Handling and Storage

A systematic approach is crucial for safely handling **MMT3-72**. All operations involving the solid compound should be conducted in a designated area, preferably within a certified chemical fume hood or a glove box to minimize exposure.[6]

Key Handling Protocols:

- Designated Area: Establish a designated area for handling **MMT3-72**. Cover the work surface with absorbent bench paper before starting any procedure.[7]
- Weighing: Weigh the powdered compound carefully on weigh paper or in a weigh boat using an analytical balance inside a chemical fume hood to control dust.[1][7]
- Solution Preparation: When preparing solutions, slowly add the solvent to the solid to prevent splashing.[3] Keep containers covered as much as possible.
- Spill Management: In case of a spill, alert others in the vicinity. Use a chemical spill kit to clean the area, working from the outside in. All materials used for cleanup must be disposed of as hazardous waste.[3]

Storage:

- Solid Powder: Store at -20°C for up to 12 months or at 4°C for up to 6 months.[1]
- In Solvent: Store at -80°C for up to 6 months or at -20°C for up to 6 months.[1]

Disposal Plan

Proper disposal of **MMT3-72** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance. All chemical waste should be

treated as hazardous unless confirmed to be non-hazardous by institutional safety personnel.
[8]

Waste Segregation and Disposal:

- Solid Waste: Collect all contaminated solid waste, including gloves, weigh paper, bench liners, and unused compound, in a clearly labeled, sealed hazardous waste container.[9]
- Liquid Waste: Dispose of solutions containing **MMT3-72** in a designated, labeled hazardous liquid waste container. Do not pour chemical waste down the sink.[6][10]
- Empty Containers: A container that held **MMT3-72** is considered empty after all contents have been removed by standard practice. However, if the compound is determined to be acutely hazardous, the container must be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste before the container can be discarded as regular trash.[11]

Quantitative Data Summary

Since specific occupational exposure limits (OELs) for **MMT3-72** are not publicly available, the following table provides general OELs for potent compounds, which should be used as a guide for risk assessment. OELs are airborne concentrations to which nearly all workers may be repeatedly exposed without adverse effects.[12]

Exposure Limit Type	Definition	Typical Range for Potent Compounds
Occupational Exposure Limit - Time-Weighted Average (OEL-TWA)	The average exposure over an 8-hour workday. [13]	1 to <10 µg/m ³
Occupational Exposure Limit - Short-Term Exposure Limit (OEL-STEL)	A 15-minute TWA exposure that should not be exceeded at any time during a workday. [13]	May exceed the TWA by 3 times for a maximum of 15 minutes, no more than four times a day with at least 60 minutes between exposures. [13]
Occupational Exposure Limit - Ceiling (OEL-C)	The maximum concentration that should not be exceeded at any time. [14]	Dependent on the specific compound's acute toxicity.

Experimental Protocol: Preparation of a 10 mM Stock Solution of MMT3-72 in DMSO

This protocol outlines the steps for safely preparing a stock solution of **MMT3-72**.

Materials and Equipment:

- **MMT3-72** solid powder (CAS No. 299615-39-3, M.Wt: 810.88 g/mol)[\[1\]](#)
- Dimethyl sulfoxide (DMSO)
- Analytical balance
- Weigh paper or weigh boat
- Spatula
- Volumetric flask
- Pipettes

- Vortex mixer
- Appropriate PPE (see table above)

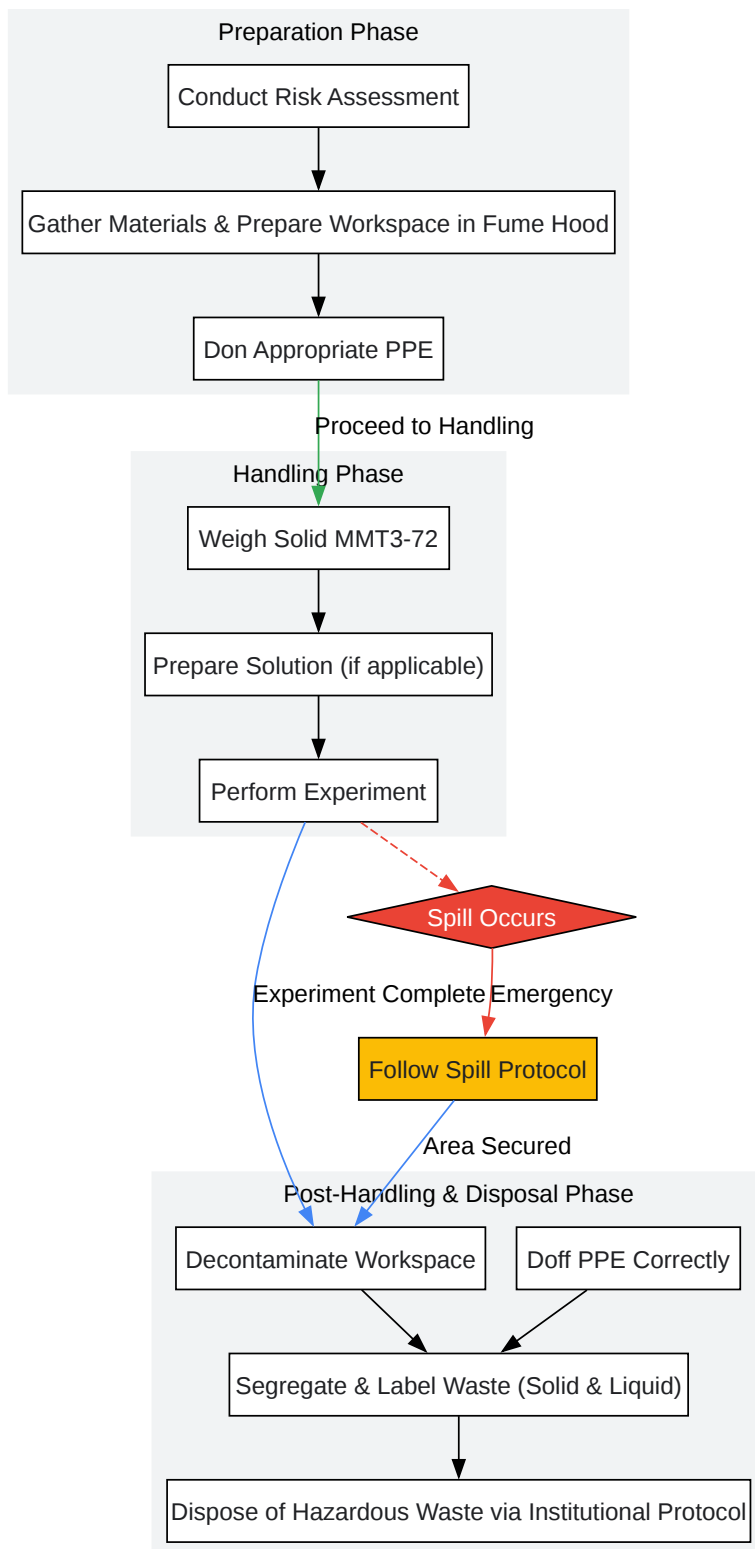
Procedure:

- Preparation: Don all required PPE as outlined in the table above. Prepare the workspace within a chemical fume hood by laying down a disposable, absorbent bench liner.[\[1\]](#)
- Calculate Required Mass: To prepare a 10 mM solution, you will need 8.1088 mg of **MMT3-72** per 1 mL of DMSO. Adjust the mass based on the desired final volume.
- Weighing the Compound: Carefully weigh the calculated amount of **MMT3-72** onto weigh paper or a weigh boat using an analytical balance inside the fume hood. Perform this step gently to avoid creating airborne dust.[\[1\]](#)[\[15\]](#)
- Dissolving the Compound: Transfer the weighed **MMT3-72** powder into a volumetric flask. Add a small amount of DMSO to the flask and gently swirl to dissolve the powder.
- Bringing to Final Volume: Once the solid is fully dissolved, add DMSO to the volumetric flask until the final desired volume is reached.[\[16\]](#)
- Mixing: Cap the flask and mix the solution thoroughly using a vortex mixer until it is homogenous.
- Labeling and Storage: Clearly label the container with the compound name, concentration, solvent, date of preparation, and your initials. Store the solution according to the recommended storage conditions (-80°C or -20°C).[\[1\]](#)
- Waste Disposal: Dispose of all contaminated disposable items (e.g., gloves, weigh paper, pipette tips) in a designated hazardous waste container.[\[1\]](#)

Visualizations

Logical Workflow for Handling **MMT3-72**

Workflow for Safe Handling and Disposal of MMT3-72

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. ohsinsider.com [ohsinsider.com]
- 3. benchchem.com [benchchem.com]
- 4. dupont.com.sg [dupont.com.sg]
- 5. aaha.org [aaha.org]
- 6. Safety Tips for Handling Laboratory Chemicals - Actylis Lab [actylislab.com]
- 7. ehs.wisc.edu [ehs.wisc.edu]
- 8. vumc.org [vumc.org]
- 9. iip.res.in [iip.res.in]
- 10. acewaste.com.au [acewaste.com.au]
- 11. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 12. ecetoc.org [ecetoc.org]
- 13. CCOHS: Occupational Hygiene - Occupational Exposure Limits [ccohs.ca]
- 14. 7.5 Chemical Exposure Limits | Environment, Health and Safety [ehs.cornell.edu]
- 15. 4 Ways to Make Chemical Solutions - wikiHow [wikihow.com]
- 16. Preparing Chemical Solutions [sciencecompany.com]
- To cite this document: BenchChem. [Personal protective equipment for handling MMT3-72]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12368558#personal-protective-equipment-for-handling-mmt3-72]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com